

# Technical Guide: Safety and Handling of 1-(4-Methylphenyl)pyrrolidin-2-one

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-(4-Methylphenyl)pyrrolidin-2-one

Cat. No.: B1595999

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An In-Depth Guide for Chemical Research Professionals

**Executive Summary:** This document provides a comprehensive technical guide on the safe handling, storage, and disposal of **1-(4-Methylphenyl)pyrrolidin-2-one** (CAS No: 3063-79-4). As this compound possesses a limited publicly available toxicological profile, this guide is built upon a foundation of the precautionary principle. It combines the known, verified data for the compound with a risk assessment framework derived from structurally analogous chemicals to establish robust safety protocols. The procedures outlined herein are designed to empower researchers to manage this chemical responsibly, ensuring personal safety and environmental integrity.

## Section 1: Compound Identification and Physicochemical Properties

**1-(4-Methylphenyl)pyrrolidin-2-one** is a substituted N-aryl lactam. A clear understanding of its basic properties is the first step in a thorough risk assessment.

Property	Value	Source
IUPAC Name	1-(4-methylphenyl)pyrrolidin-2-one	PubChem[1]
Synonyms	1-(p-Tolyl)pyrrolidin-2-one, 1-(4-Methylphenyl)-2-pyrrolidinone	ChemicalBook[2]
CAS Number	3063-79-4	PubChem[1]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO	PubChem[1]
Molecular Weight	175.23 g/mol	PubChem[1]
Melting Point	86-88 °C	ChemicalBook[2]
Appearance	Solid (at room temperature)	N/A

## Section 2: Hazard Identification and Risk Assessment

A complete, officially registered Safety Data Sheet (SDS) for **1-(4-Methylphenyl)pyrrolidin-2-one** is not widely available. Therefore, a comprehensive hazard profile must be constructed from limited supplier data and augmented by an analysis of structural analogues. This approach represents a field-proven method for managing chemicals with incomplete safety data.

### Documented Hazards

Limited-scope safety information indicates that the compound is a skin and eye irritant.[2]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Based on this information, the compound is classified as an IRRITANT.[2]

### Hazard Assessment via Structural Analogy

Given the data gap, it is prudent to analyze the hazards of a well-characterized structural analogue, N-Methyl-2-pyrrolidone (NMP) (CAS: 872-50-4). While NMP is not identical, its core lactam structure provides a basis for inferring potential, unconfirmed hazards for **1-(4-Methylphenyl)pyrrolidin-2-one**.

Warning: The following hazards are associated with NMP and should be considered potential, unverified risks for **1-(4-Methylphenyl)pyrrolidin-2-one** until proven otherwise.

- Reproductive Toxicity (Category 1B): NMP is classified as H360 (May damage fertility or the unborn child). Experiments have demonstrated reproductive and teratogenic effects in laboratory animals.[\[3\]](#)[\[4\]](#)
- Respiratory Irritation (STOT SE 3): NMP may cause respiratory irritation (H335).
- Organ Toxicity (STOT RE 2): NMP may cause damage to organs through prolonged or repeated exposure.[\[3\]](#)
- Combustibility: NMP is a combustible liquid (Category 4).[\[3\]](#)

## Recommended Precautionary GHS Classification

Adhering to the precautionary principle, researchers should handle **1-(4-Methylphenyl)pyrrolidin-2-one** as if it possesses the combined hazards of its own documented data and the critical warnings from its analogue, NMP.

Recommended Hazard Pictograms:

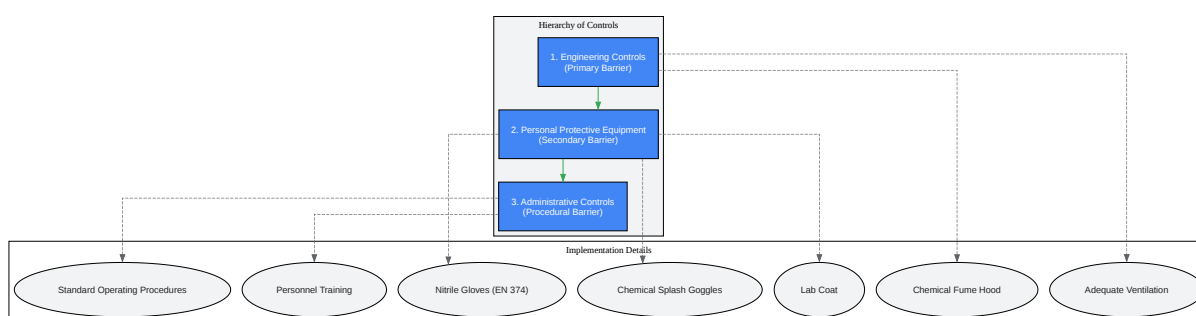
Fig 1. Recommended GHS Pictograms for Precautionary Handling.

Recommended Hazard and Precautionary Statements:

Code	Statement	Rationale
H315	Causes skin irritation.	Documented[2]
H319	Causes serious eye irritation.	Documented[2]
H335	May cause respiratory irritation.	Analogue Data
H360	May damage fertility or the unborn child.	Analogue Data
P201	Obtain special instructions before use.	Precaution for potential reproductive toxicity
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	Precaution for potential respiratory irritation[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	Mandatory for irritants and potential systemic toxins[5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Standard response for eye irritants[2]
P308+P313	IF exposed or concerned: Get medical advice/attention.	Standard response for potential reproductive toxins

## Section 3: Exposure Controls & Personal Protective Equipment (PPE)

Engineering controls and PPE are the primary barriers to exposure. The following workflow illustrates the hierarchy of controls that must be implemented.



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Fig 2. Hierarchy of controls for handling **1-(4-Methylphenyl)pyrrolidin-2-one**.

## Engineering Controls

- **Chemical Fume Hood:** All weighing and handling of the solid compound or its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or aerosols.

[6]

- Ventilation: Work should be conducted in a well-ventilated laboratory. Eyewash stations and safety showers must be readily accessible.[4]

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles that conform to ANSI Z87.1 or EN 166 standards.[3]
- Hand Protection: Wear chemical-resistant, impervious gloves, such as nitrile rubber, tested to EN 374 standards.[6] Gloves must be inspected prior to use and replaced immediately if signs of degradation appear.
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory. For tasks with a higher risk of splashing, consider additional protective clothing.

## Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[6][7]
- Contaminated clothing should be removed and laundered before reuse.[5]

## Section 4: Safe Handling, Storage, and Disposal Protocols

### Handling

- Pre-Handling Review: Before starting work, review this guide and obtain special instructions, particularly concerning the potential reproductive hazards.[8] Do not handle until all safety precautions have been read and understood.[3]
- Work Area Preparation: Ensure the work area (fume hood) is clean and uncluttered. Assemble all necessary equipment and reagents.
- Weighing and Transfer: Conduct all transfers of the solid compound within the fume hood to contain dust. Use tools (spatulas, weigh boats) that minimize dust generation.

- **Solution Preparation:** When dissolving the compound, add the solid slowly to the solvent to avoid splashing.
- **Heating:** Avoid strong heating. If heating is necessary, use a controlled heating mantle or water bath. Keep away from open flames, hot surfaces, and sources of ignition.

## Storage

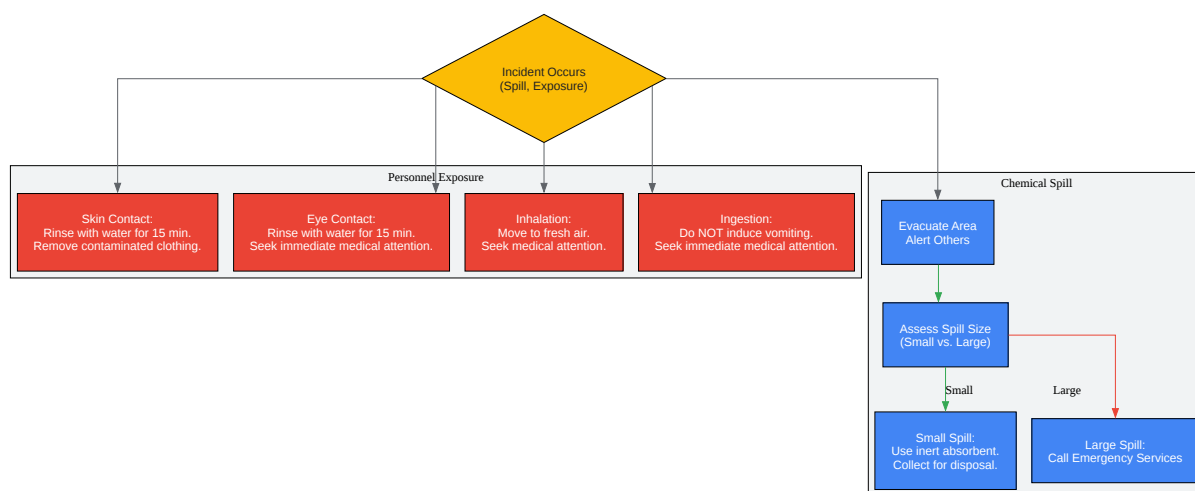
- **Container:** Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[\[8\]](#)
- **Security:** Due to the potential reproductive toxicity, store locked up or in an area accessible only to authorized personnel.[\[3\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)  
[\[8\]](#)

## Disposal

- **Waste Classification:** This material must be disposed of as hazardous waste.
- **Procedure:** Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations.[\[3\]](#) Do not allow the chemical to enter drains or the environment.

## Section 5: Emergency Procedures

The following flowchart outlines the immediate actions required in an emergency.



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Fig 3. Emergency response workflow for incidents involving **1-(4-Methylphenyl)pyrrolidin-2-one**.

## First-Aid Measures

- General Advice: If exposed or concerned, seek immediate medical advice/attention. Show this safety guide to the doctor in attendance.[5]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. If symptoms persist, call a physician.
- In Case of Skin Contact: Immediately wash with plenty of soap and water for at least 15 minutes.[3] If skin irritation occurs, get medical advice. Take off contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for several minutes, holding eyelids open.[8] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3] Seek immediate medical attention.[3]
- If Swallowed: Do NOT induce vomiting.[3][4] Clean mouth with water and call a physician or poison control center immediately.[3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[3]
- Specific Hazards: The compound may be combustible.[3] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[4][8]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][8]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[3] Ensure adequate ventilation. Avoid breathing dust and contact with skin or eyes. Wear the PPE described in Section 3.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Clean-up: Soak up with inert absorbent material (e.g., sand, silica gel, universal binder).[8] Keep in suitable, closed containers for disposal.[8]

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)